

Personal protective equipment for handling Cinnamyl isovalerate

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Compound of Interest

Compound Name: Cinnamyl isovalerate

Cat. No.: B1232534

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Essential Safety and Handling Guide for Cinnamyl Isovalerate

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides immediate, essential safety and logistical information for **Cinnamyl isovalerate**, a compound utilized in fragrance and flavor applications. Adherence to these procedures will mitigate risks and ensure a safe laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **Cinnamyl isovalerate** is presented below for easy reference and comparison.

Property	Value	Source
CAS Number	140-27-2 / 69121-78-4	[1][2]
Molecular Formula	C ₁₄ H ₁₈ O ₂	[3]
Molecular Weight	218.29 g/mol	
Appearance	Colorless to pale yellow clear liquid	[2][3]
Boiling Point	313 °C (595.4 °F)	[2]
Flash Point	> 100 °C (> 212 °F) Closed Cup	[2][4]
Vapor Pressure	0.000260 mmHg @ 25 °C	[1][5]
Specific Gravity	0.9910 - 0.9960 @ 25 °C	[2][5]
Solubility	Insoluble in water; Soluble in alcohol and fixed oils.[1][2]	
Oral LD50 (Rat)	5 g/kg	[6]
Dermal LD50 (Rabbit)	>5 g/kg	[6]

Personal Protective Equipment (PPE)

When handling **Cinnamyl isovalerate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Chemical splash-resistant safety glasses or goggles with side protection are required.[6] In situations with a higher risk of splashing, a face shield may be appropriate.[6][7] All eyewear must be approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.[6][7]
- **Hand Protection:** Wear suitable chemical-resistant gloves.[2][6] The choice of glove material should be based on the specific laboratory conditions and duration of use.[6][7]
- **Skin and Body Protection:** A laboratory coat and close-toed footwear are the minimum requirements.[6][7] For tasks with a greater potential for exposure, additional protective

clothing should be selected based on the specific hazards present.[6][7]

- Respiratory Protection: While engineering controls such as adequate general and local exhaust ventilation should be the primary means of controlling airborne concentrations, a NIOSH- or CEN-certified respirator may be necessary if an assessment indicates a respiratory hazard.[6]

Operational Plan for Safe Handling

A systematic approach to handling **Cinnamyl isovalerate** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[6][8]
- Keep away from sources of ignition and incompatible substances.[6][8]

2. Handling and Use:

- Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[6]
- Avoid contact with skin, eyes, and clothing.[2][6]
- Do not eat, drink, or smoke in areas where **Cinnamyl isovalerate** is handled.[6]
- Wash hands thoroughly after handling the substance.[6]
- Facilities should be equipped with an eyewash fountain.[6]

3. Spill Management:

- In the event of a spill, immediately remove all sources of ignition.[6]
- Wear appropriate PPE and ensure adequate ventilation.[2][6]

- Prevent the spill from entering drains or waterways.[\[2\]](#)[\[6\]](#)
- Contain and clean up the spill using an inert absorbent material (e.g., sand, vermiculite).[\[2\]](#)[\[6\]](#)
- Collect the absorbed material into a suitable, sealed container for disposal as hazardous waste.[\[2\]](#)[\[6\]](#)

Disposal Plan

Proper disposal of **Cinnamyl isovalerate** and its containers is essential to prevent environmental contamination and comply with regulations.

1. Waste Chemical Disposal:

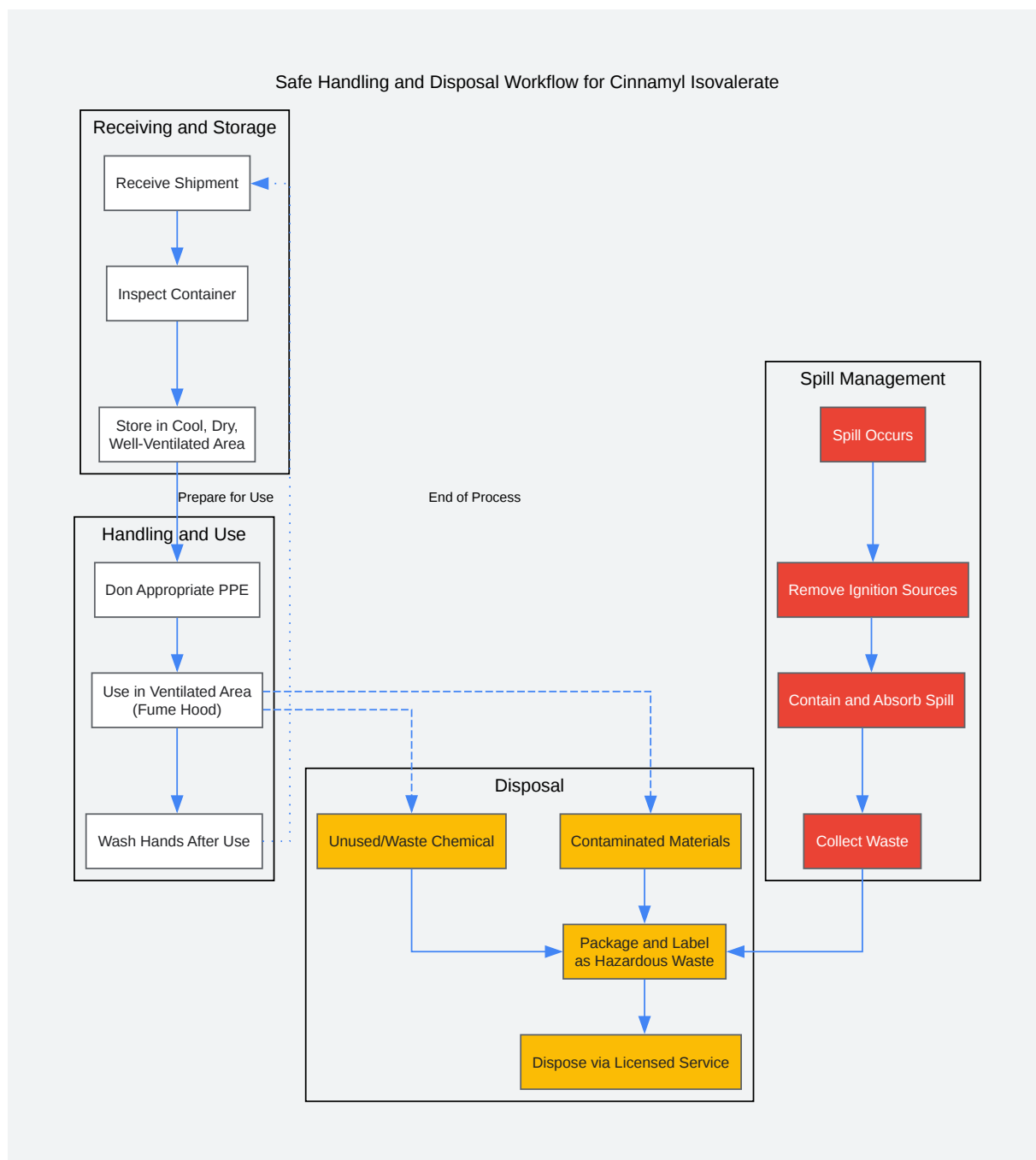
- **Cinnamyl isovalerate** waste must be disposed of as hazardous waste.[\[2\]](#)
- Contact a licensed professional waste disposal service to arrange for its collection and disposal.[\[2\]](#)
- Disposal must be in accordance with all federal, state, and local environmental regulations.[\[2\]](#)[\[6\]](#)
- Do not dispose of **Cinnamyl isovalerate** down the drain or in the regular trash.[\[2\]](#)[\[6\]](#)

2. Contaminated Material and Container Disposal:

- Any materials contaminated with **Cinnamyl isovalerate**, such as absorbent materials from a spill cleanup, must also be treated as hazardous waste and placed in a sealed, labeled container for disposal.[\[2\]](#)
- Do not reuse empty containers.[\[2\]](#)
- Contaminated packaging should be disposed of as unused product.[\[2\]](#)

Workflow for Safe Handling and Disposal of Cinnamyl Isovalerate

The following diagram illustrates the logical workflow for the safe management of **Cinnamyl isovalerate** in a laboratory setting.



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